

# Application Notes and Protocols for Eucryptic Freeze Crystallization of Cobalt Sulfate Heptahydrate

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## Compound of Interest

Compound Name: Cobalt sulfate heptahydrate

Cat. No.: B160239

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## Introduction to Eutectic Freeze Crystallization (EFC)

Eutectic Freeze Crystallization (EFC) is a robust separation technology for recovering pure water and salt crystals from aqueous solutions.<sup>[1][2]</sup> The process operates at the eutectic point of a solution, where the liquid is saturated with both water and the dissolved salt.<sup>[2]</sup> Upon further cooling at this specific temperature and concentration, both ice and salt crystals form simultaneously as two distinct solid phases.<sup>[2]</sup> This allows for their efficient separation based on differences in density.<sup>[2]</sup>

For cobalt sulfate solutions, EFC presents a promising alternative to traditional evaporative crystallization methods.<sup>[1][2]</sup> It offers potential advantages in terms of energy efficiency and can yield a high-purity **cobalt sulfate heptahydrate** ( $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$ ) product.<sup>[1]</sup> This makes it a particularly relevant technology for applications in hydrometallurgy, such as the recycling of lithium-ion batteries, where the recovery of high-purity cobalt salts is crucial.<sup>[1][2]</sup>

## Principle of EFC for Cobalt Sulfate Heptahydrate

The fundamental principle of EFC lies in understanding the phase behavior of the cobalt sulfate-water system. When a cobalt sulfate solution is cooled, pure ice crystals will begin to form once the temperature drops below the freezing point of the solution. As ice crystallizes,

the concentration of cobalt sulfate in the remaining solution increases. This process continues until the solution reaches its eutectic point.

At the eutectic point, the solution is saturated with respect to both ice and **cobalt sulfate heptahydrate**. Further removal of heat results in the simultaneous crystallization of both pure ice and pure  $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$ . Due to the density difference between ice and **cobalt sulfate heptahydrate** crystals, they can be effectively separated by gravity or other solid-liquid separation techniques.

## Quantitative Data

The following tables summarize key quantitative data related to the eutectic freeze crystallization of cobalt sulfate.

Table 1: Eutectic Properties of the Cobalt Sulfate - Water System[2]

Parameter	Value
Eutectic Temperature	-2.9 °C
Eutectic Concentration	19.3 wt% $\text{CoSO}_4$

Table 2: Influence of Sulfuric Acid on Eutectic Properties of Cobalt Sulfate Solutions[2]

$\text{H}_2\text{SO}_4$ Concentration (mol/kg)	Eutectic Temperature (°C)	Eutectic $\text{CoSO}_4$ Concentration (wt%)
0	-2.9	19.3
0.5	Not explicitly stated, but lower than -2.9°C	Not explicitly stated, but lower than 19.3 wt%

Table 3: Comparison of **Cobalt Sulfate Heptahydrate** Product Quality[1]

Crystallization Method	Purity	Crystal Shape
Eutectic Freeze Crystallization (EFC)	Slightly higher	Well-defined
Evaporative Crystallization (EC)	Lower	Less uniform

## Experimental Protocols

The following protocols provide a general framework for performing batch eutectic freeze crystallization of **cobalt sulfate heptahydrate** in a laboratory setting.

## Materials and Equipment

- Materials:
  - Cobalt sulfate solution (adjust concentration as needed)
  - Distilled or deionized water
  - Seed crystals of  $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$  (optional but recommended)
  - Dry ice or a suitable cryogen
  - Insulated container (e.g., Dewar flask)
- Equipment:
  - Jacketed glass reactor or crystallizer
  - Low-temperature circulator/chiller
  - Overhead stirrer with a suitable impeller
  - Temperature probe
  - Filtration apparatus (e.g., Büchner funnel, filter paper)

- Vacuum pump
- Drying oven or desiccator
- Analytical balance
- Microscope for crystal observation

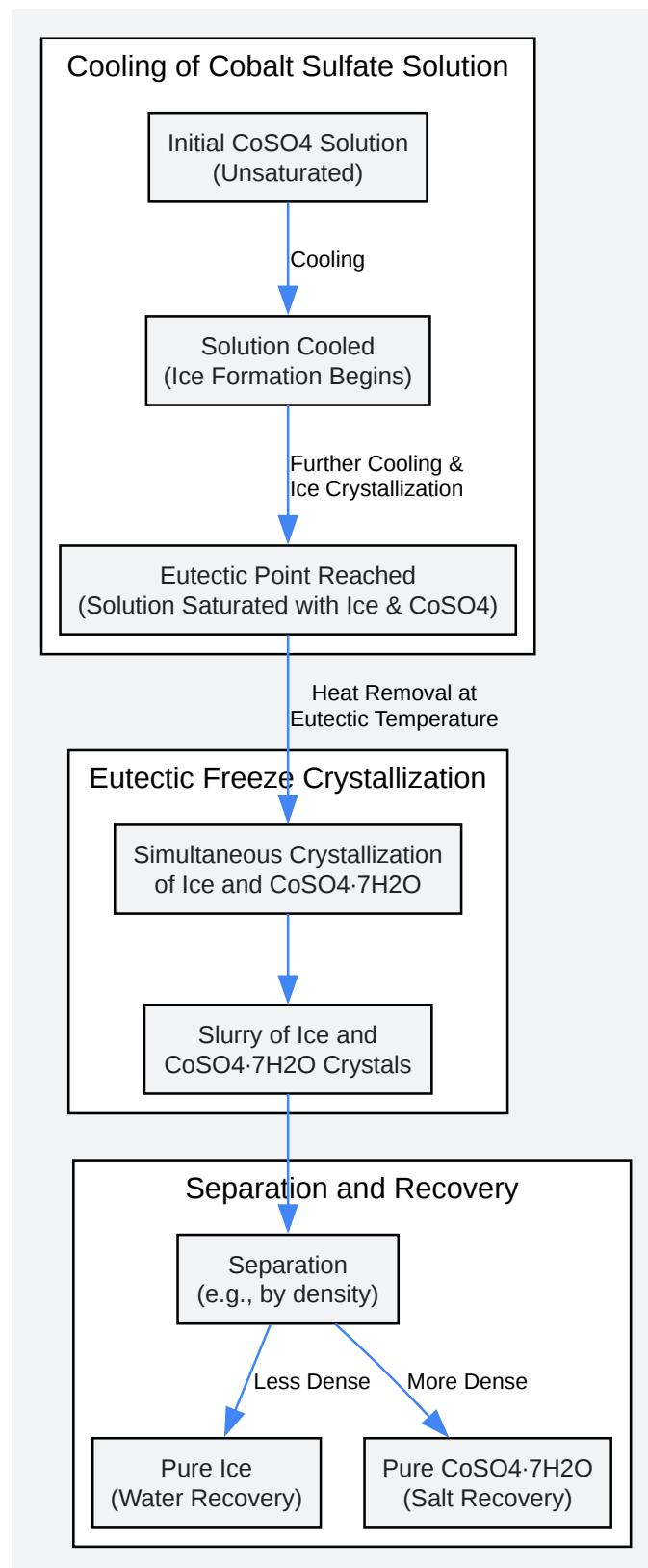
## Experimental Procedure

- Solution Preparation: Prepare a cobalt sulfate solution with a concentration at or near the eutectic composition (19.3 wt%). The solution can be prepared by dissolving **cobalt sulfate heptahydrate** in distilled water. If starting with a more dilute solution, it will need to be concentrated, or if starting with a more concentrated solution, it will need to be diluted.
- Cooling and Crystallization:
  - Transfer the cobalt sulfate solution to the jacketed crystallizer.
  - Begin cooling the solution using the low-temperature circulator. A controlled cooling rate is recommended to promote the growth of larger crystals.
  - Continuously stir the solution at a moderate speed to ensure uniform temperature distribution and to keep the forming crystals suspended.
  - Monitor the temperature of the solution closely.
  - As the temperature approaches the eutectic point (-2.9 °C), nucleation of ice and/or **cobalt sulfate heptahydrate** may occur spontaneously. To better control the crystallization process, it is advisable to add a small amount of  $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$  seed crystals to induce nucleation.<sup>[1]</sup>
  - Once the eutectic temperature is reached, maintain this temperature to allow for the simultaneous growth of both ice and **cobalt sulfate heptahydrate** crystals.
- Separation of Crystals:
  - Once a sufficient amount of crystals has formed, stop the stirring and cooling.

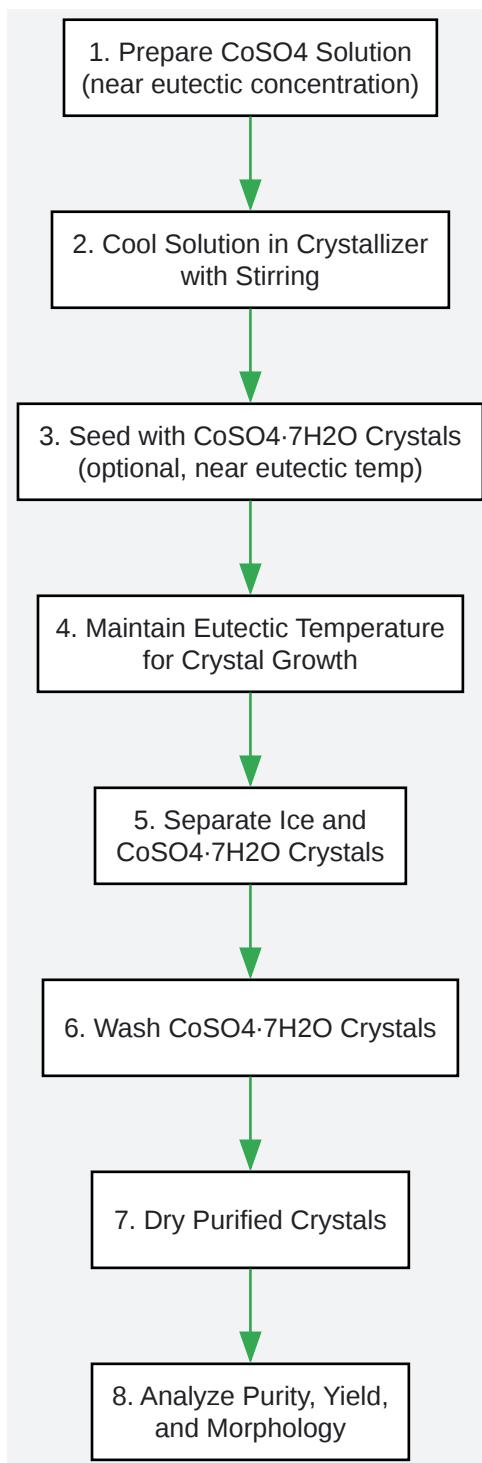
- Allow the crystals to settle. The denser **cobalt sulfate heptahydrate** crystals will settle at the bottom, while the less dense ice crystals will float on top.
- Carefully decant or siphon off the supernatant liquid.
- Separate the ice crystals from the **cobalt sulfate heptahydrate** crystals. This can be achieved by scooping the ice from the top or by carefully draining the salt slurry from the bottom.

- Washing and Drying:
  - Wash the separated **cobalt sulfate heptahydrate** crystals with a small amount of ice-cold distilled water to remove any adhering mother liquor.
  - Quickly filter the washed crystals using a Büchner funnel under vacuum.
  - Dry the purified **cobalt sulfate heptahydrate** crystals in a desiccator or a low-temperature oven.
- Analysis:
  - Analyze the purity of the final product using appropriate analytical techniques (e.g., titration, ICP-OES).
  - Examine the crystal morphology and size distribution using a microscope.
  - Calculate the yield of the crystallization process.

## Visualizations

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Caption: Principle of Eutectic Freeze Crystallization of Cobalt Sulfate.



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Caption: Experimental Workflow for Batch EFC of **Cobalt Sulfate Heptahydrate**.

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## References

- 1. Eutectic Freeze Crystallization for Recovery of Cobalt Sulfate in the Recycling of Li-Ion Batteries [diva-portal.org]
- 2. researchgate.net [researchgate.net]
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